

# Standard Operating Procedure: Safe Handling of NP-1815-PX Sodium

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## Compound of Interest

Compound Name: NP-1815-PX sodium

Cat. No.: B10861449

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This document provides essential safety and logistical information for the handling and disposal of **NP-1815-PX sodium**. The following procedures are mandatory for all personnel working with this compound to ensure a safe laboratory environment and mitigate risks associated with its hazardous properties. **NP-1815-PX sodium** is a potent, highly hygroscopic, and corrosive crystalline powder that is reactive with moisture and poses significant respiratory and dermal hazards.

## Personal Protective Equipment (PPE)

All personnel must wear the specified PPE when handling **NP-1815-PX sodium**. The selection of PPE is based on a thorough risk assessment of the compound's chemical properties and the procedures being performed.

Table 1: PPE Specifications for Handling **NP-1815-PX Sodium**

PPE Category	Specification	Material/Type	Purpose
Hand Protection	ASTM F1671; EN 374-5	Nitrile or Neoprene (Double-gloved)	Prevents skin contact with corrosive and toxic powder.
Eye Protection	ANSI Z87.1-2020 certified	Chemical splash goggles with side shields	Protects eyes from airborne particles and accidental splashes.
Respiratory	NIOSH-approved; Assigned Protection Factor (APF) 10	N95 or P100 respirator	Prevents inhalation of fine, toxic dust particles.
Body Protection	NFPA 2112 compliant	Flame-resistant (FR) lab coat	Protects against spills and potential reaction with flammable materials.
Foot Protection	ASTM F2413-18 certified	Closed-toe, chemical-resistant leather shoes	Protects feet from spills and falling objects.

## Operational Plan: Handling Protocol

This protocol outlines the step-by-step methodology for safely weighing and dispensing **NP-1815-PX sodium** powder within a controlled laboratory environment.

Methodology for Safe Handling:

- Preparation:
  - Ensure the work area, typically a certified chemical fume hood or an inert atmosphere glovebox, is clean and free of clutter.
  - Verify that all required PPE is available and in good condition.
  - Place a plastic-backed absorbent liner on the work surface to contain any minor spills.

- Donning PPE:
  - Don PPE in the following order: inner gloves, lab coat, N95/P100 respirator, chemical splash goggles, and outer gloves.
  - Perform a seal check for the respirator to ensure a proper fit. .
- Handling the Compound:
  - Retrieve the sealed container of **NP-1815-PX sodium** from its designated dry storage location.
  - Carefully open the container inside the fume hood or glovebox, avoiding any disturbance that could generate airborne dust.
  - Use a non-sparking spatula to weigh the desired amount of the compound onto a tared weigh boat.
  - Securely close the primary container immediately after dispensing. .
- Post-Handling:
  - Clean the spatula and work surface with a 70% ethanol solution (if compatible) or an appropriate deactivating agent.
  - Wipe the exterior of the primary container before returning it to storage.
  - Doff PPE in the reverse order of donning, ensuring not to touch the outside of contaminated items with bare skin. .

## Disposal Plan

Proper disposal of **NP-1815-PX sodium** and associated contaminated waste is critical to prevent environmental contamination and ensure safety.

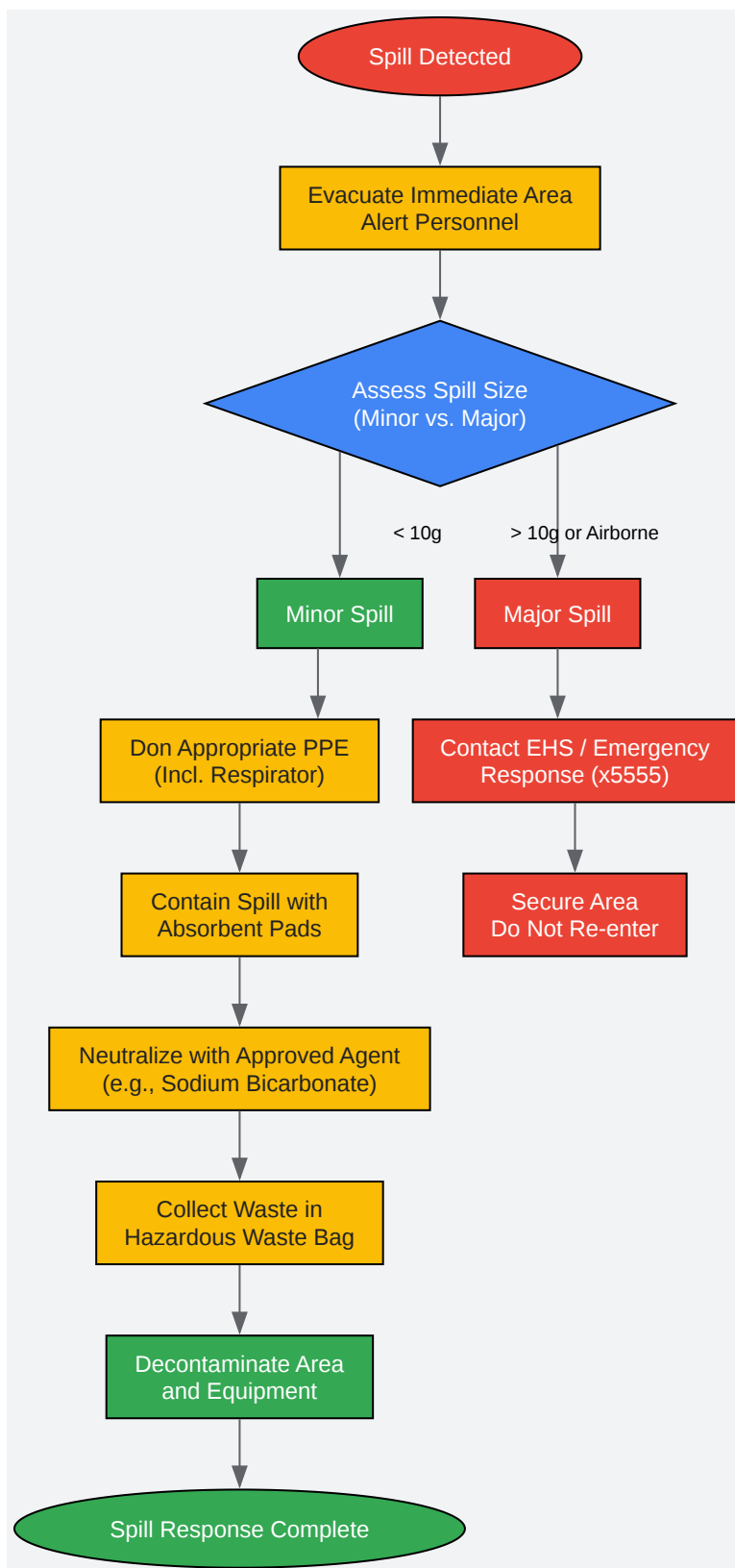
Procedure for Waste Disposal:

- Segregation:

- All solid waste contaminated with **NP-1815-PX sodium** (e.g., weigh boats, gloves, absorbent liners) must be collected in a dedicated, labeled hazardous waste container.
- Do not mix this waste with other chemical waste streams unless compatibility has been verified. .
- Deactivation of Bulk/Unused Material:
  - For unused or excess **NP-1815-PX sodium**, a quenching procedure must be performed inside a fume hood.
  - Slowly add the material in small increments to a stirred, cooled solution of a suitable quenching agent (e.g., isopropanol).
  - Monitor the reaction for any signs of exotherm or gas evolution. .
- Final Disposal:
  - The deactivated solution and all solid contaminated waste must be disposed of through the institution's official hazardous waste management program.
  - Ensure the waste container is properly sealed and labeled with the contents and associated hazards. .

## Emergency Workflow: Spill Response

The following diagram outlines the logical steps to be taken in the event of an **NP-1815-PX sodium** spill. Adherence to this workflow is mandatory to ensure a rapid and safe response.



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Caption: Workflow for **NP-1815-PX Sodium** Spill Response.

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